

InChI Key and SMILES for 2-hydroxy-5-(trifluoromethyl)benzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-hydroxy-5-(trifluoromethyl)benzoic Acid

Cat. No.: B1338404

[Get Quote](#)

Technical Guide: 2-hydroxy-5-(trifluoromethyl)benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core identification, physicochemical properties, and a detailed synthesis protocol for **2-hydroxy-5-(trifluoromethyl)benzoic acid**, a key building block in pharmaceutical and agrochemical research. The presence of a trifluoromethyl group offers enhanced lipophilicity and metabolic stability, making it a valuable moiety in drug design.^[1]

Core Identifiers

The definitive chemical identifiers for **2-hydroxy-5-(trifluoromethyl)benzoic acid** are provided below, ensuring accurate compound registration and retrieval in chemical databases.

Identifier	Value
InChI Key	YQDOJQUHDQGQPH-UHFFFAOYSA-N[1][2][3]
SMILES	<chem>C1=CC(=C(C=C1C(F)(F)F)C(=O)O)O</chem> [1][2]
CAS Number	79427-88-6
Molecular Formula	C8H5F3O3[1]
Molecular Weight	206.12 g/mol [1]

Physicochemical Data

The following table summarizes key physicochemical properties of **2-hydroxy-5-(trifluoromethyl)benzoic acid**. These values are crucial for predicting its behavior in various experimental and biological systems.

Property	Value
Physical Appearance	White crystalline solid[1]
Boiling Point	292.8 ± 40.0 °C at 760 mmHg (Predicted)[1][2]
Density	1.5 ± 0.1 g/cm ³ (Predicted)[1][2]
pKa	2.55 ± 0.10 (Predicted)[2]
LogP	3.89[1]
Polar Surface Area	57.53 Å ² [1]
Storage Conditions	2-8°C, Inert atmosphere[1][2]

Experimental Protocol: Synthesis

A general procedure for the synthesis of **2-hydroxy-5-(trifluoromethyl)benzoic acid** via a Palladium(II)-catalyzed C-H activation/hydroxylation reaction is detailed below.

Objective: To synthesize **2-hydroxy-5-(trifluoromethyl)benzoic acid** from 3-(trifluoromethyl)benzoic acid.

Materials:

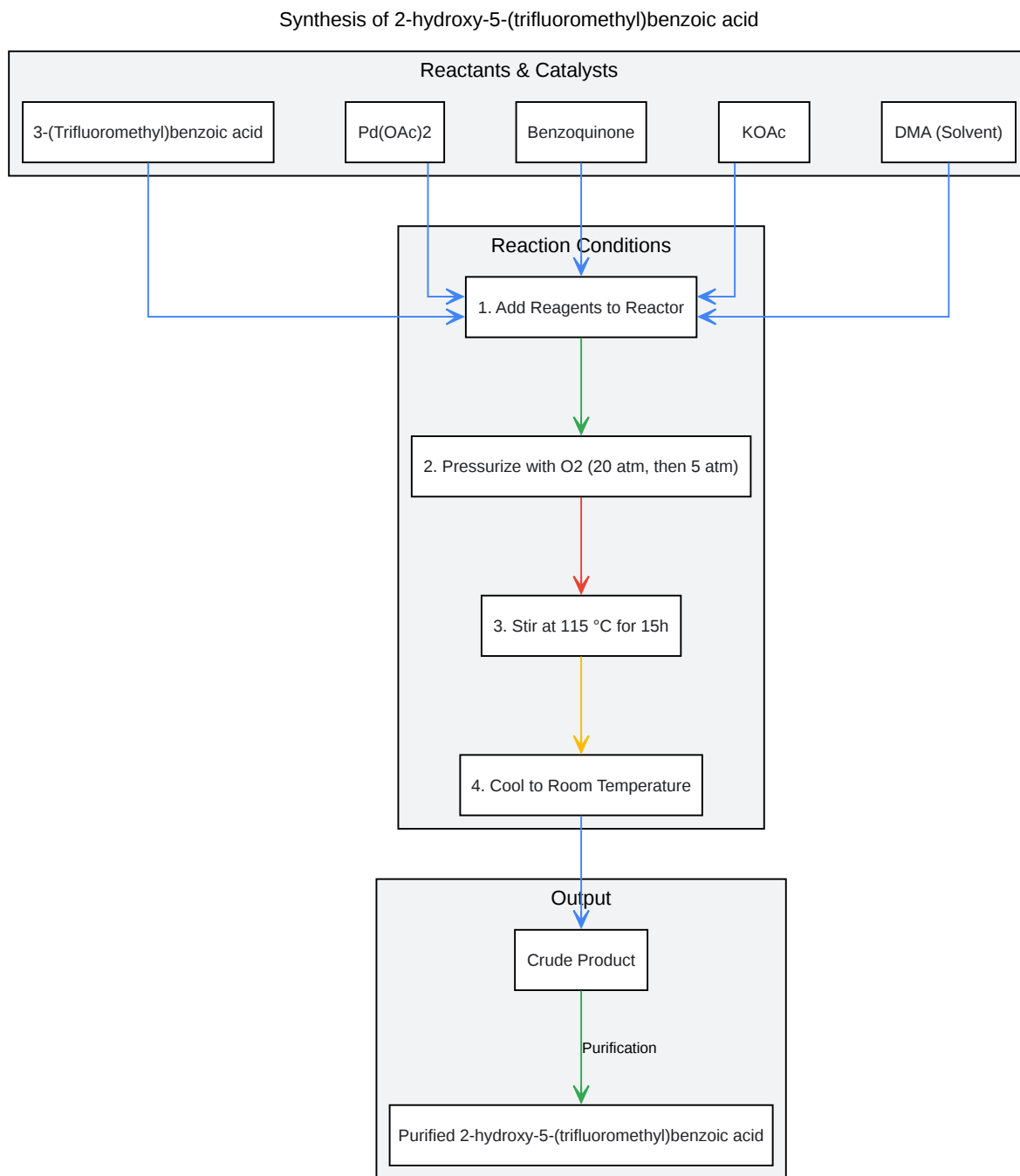
- 3-(Trifluoromethyl)benzoic acid
- Palladium(II) acetate (Pd(OAc)₂)
- Benzoquinone
- Potassium acetate (KOAc)
- N,N-Dimethylacetamide (DMA)
- Oxygen (O₂)
- 50 mL high-pressure reactor with a magnetic stir bar

Procedure:

- To a 50 mL high-pressure reactor equipped with a magnetic stir bar, add Pd(OAc)₂ (11.2 mg, 0.05 mmol), 3-(trifluoromethyl)benzoic acid (0.5 mmol), benzoquinone (54.0 mg, 0.5 mmol), and KOAc (98.0 mg, 1 mmol).^[2]
- Add N,N-dimethylacetamide (1.5 mL) to the reactor.^[2]
- Seal the reaction vessel and fill it with O₂ to a pressure of 20 atm.^[2]
- Evacuate the reactor and then refill with O₂ to 5 atm. Repeat this evacuation and filling step twice.^[2]
- Stir the reaction mixture at 115 °C for 15 hours.^[2]
- After the reaction period, cool the vessel to room temperature.^[2]
- Upon completion, the crude product is purified. The purification follows standard post-treatment procedures for hydroxylation reactions.^[2]

Visualization of Synthesis Workflow

The following diagram illustrates the key steps and components involved in the described synthesis protocol.



[Click to download full resolution via product page](#)

Caption: Pd(II)-catalyzed hydroxylation synthesis workflow.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-hydroxy-5-(trifluoromethyl)benzoic Acid (79427-88-6) for sale [vulcanchem.com]
- 2. 2-Hydroxy-5-Trifluoromethyl Benzoic Acid CAS#: 79427-88-6 [m.chemicalbook.com]
- 3. PubChemLite - 2-hydroxy-5-(trifluoromethyl)benzoic acid (C₈H₅F₃O₃) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [InChI Key and SMILES for 2-hydroxy-5-(trifluoromethyl)benzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1338404#inchi-key-and-smiles-for-2-hydroxy-5-trifluoromethyl-benzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com